

A Technical Guide to the Aqueous Solubility of Ammonium Dihydrogen Arsenate

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Compound of Interest

Compound Name: Ammonium dihydrogen arsenate

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This technical guide provides a comprehensive overview of the aqueous solubility of **ammonium dihydrogen arsenate** ($\text{NH}_4\text{H}_2\text{AsO}_4$). The information is curated for professionals in research and development, offering quantitative data, detailed experimental methodologies, and a visual representation of the solubility determination process.

Core Data: Solubility Profile

Ammonium dihydrogen arsenate, an inorganic compound, exhibits significant solubility in water, which is highly dependent on temperature. The following table summarizes the quantitative solubility data, presenting the mass of solute that can be dissolved in 100 milliliters of water at various temperatures.

Temperature (°C)	Solubility (g/100 mL)
0	33.7
20	48.7
40	63.8
60	83.0
80	107.0
90	122.0

Data compiled from available chemical databases.[\[1\]](#) Several sources confirm the solubility at 0°C to be 337.4 mg/mL, which is equivalent to 33.74 g/100 mL.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocol: Determination of Solubility

The following is a detailed methodology for the gravimetric determination of the aqueous solubility of an inorganic salt like **ammonium dihydrogen arsenate**. This method is a standard and reliable technique for establishing solubility data.[\[2\]](#)

Objective: To determine the solubility of **ammonium dihydrogen arsenate** in water at a specific temperature.

Materials and Apparatus:

- **Ammonium dihydrogen arsenate** (solid, crystalline)
- Distilled or deionized water
- Thermostatic water bath
- Erlenmeyer flask with a stopper
- Analytical balance (accurate to ± 0.001 g)
- Volumetric pipette (e.g., 10 mL or 25 mL)
- Evaporating dish
- Drying oven
- Filtration apparatus (e.g., filter paper and funnel or a syringe filter)
- Thermometer

Procedure:

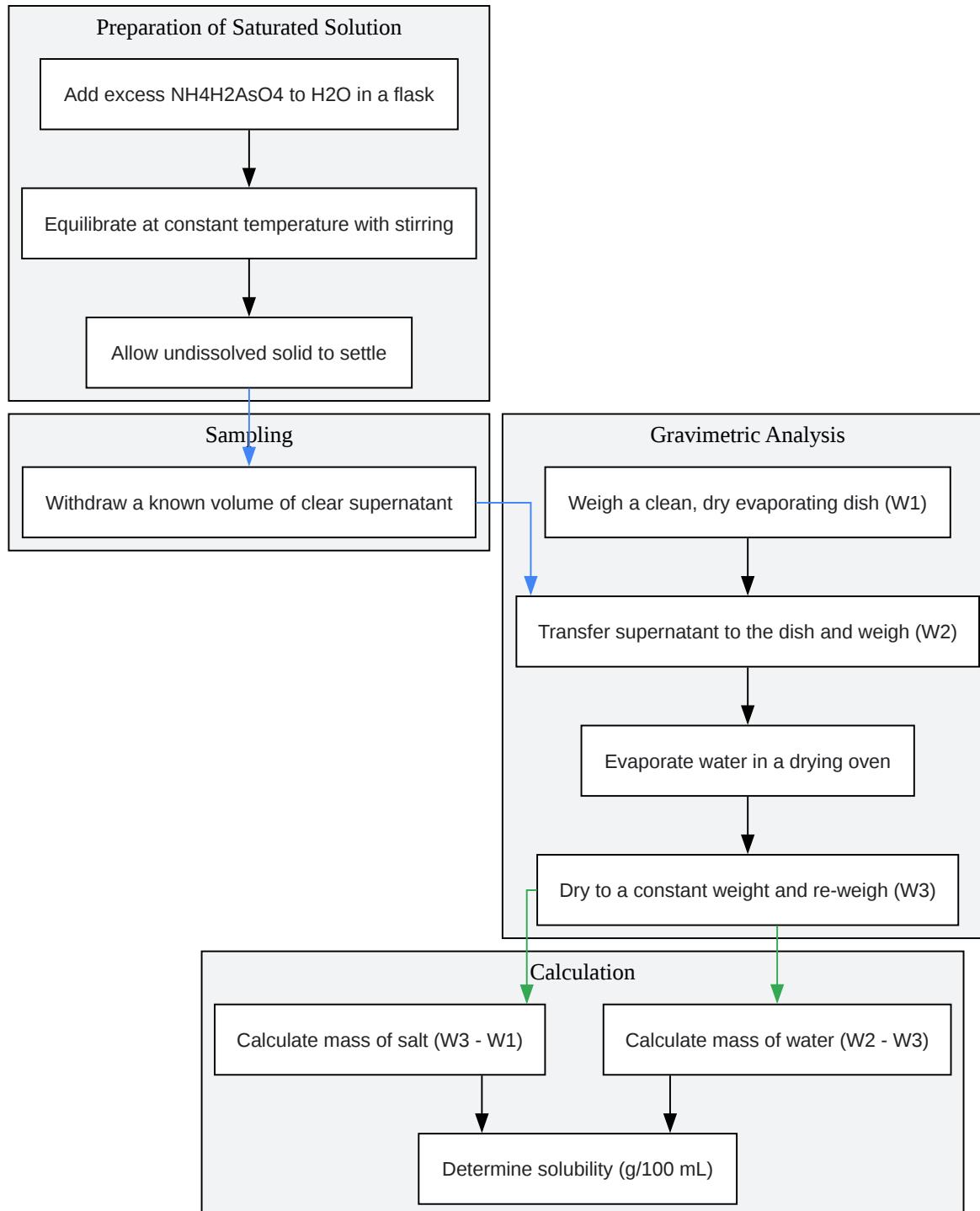
- Preparation of a Saturated Solution:
 - Place a known volume of distilled water (e.g., 50 mL) into an Erlenmeyer flask.

- Bring the flask to the desired temperature by placing it in a thermostatic water bath.
- Gradually add an excess amount of **ammonium dihydrogen arsenate** to the water while continuously stirring or agitating the mixture. The presence of undissolved solid at the bottom of the flask indicates that the solution is saturated.
- Allow the solution to equilibrate at the set temperature for a sufficient period (e.g., several hours) to ensure equilibrium is reached. Continuous stirring is recommended.
- Sample Withdrawal:
 - Once equilibrium is established, cease stirring and allow the undissolved solid to settle.
 - Carefully withdraw a precise volume of the clear supernatant (the saturated solution) using a volumetric pipette. To avoid transferring any solid particles, a filter can be used during this step.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish (W_1).
 - Transfer the known volume of the saturated solution from the pipette into the pre-weighed evaporating dish.
 - Weigh the evaporating dish containing the solution (W_2).
 - Carefully evaporate the water from the solution by placing the evaporating dish in a drying oven set to a temperature that will not cause decomposition of the salt (e.g., 100-110°C).
 - Once all the water has evaporated, continue to dry the dish in the oven until a constant weight is achieved. This is confirmed by repeated weighings until two consecutive measurements are identical.
 - After cooling to room temperature in a desiccator, weigh the evaporating dish with the dry salt residue (W_3).
- Calculation of Solubility:

- Mass of the dissolved salt = $W_3 - W_1$
- Mass of the water in the sample = $W_2 - W_3$
- Assuming the density of water at the experimental temperature, calculate the volume of water. For simplicity, the density can often be approximated as 1.0 g/mL.
- The solubility is then calculated as the mass of the dissolved salt per 100 mL of water.

Visualization of Experimental Workflow

The following diagram illustrates the key stages of the gravimetric method for determining the solubility of **ammonium dihydrogen arsenate**.

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Gravimetric method workflow for solubility determination.

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